

Technical Monograph: Physicochemical Profiling of 4-Hydroxyphenyl 4-Chlorobenzoate

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Compound of Interest

Compound Name: *Benzoic acid, 4-chloro-, 4-hydroxyphenyl ester*

Cat. No.: *B13786835*

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Executive Summary

This technical guide provides a comprehensive physicochemical and synthetic profile of 4-hydroxyphenyl 4-chlorobenzoate (CAS: 73092-79-2). As a bifunctional aromatic ester possessing both a phenolic hydroxyl group and a para-chloro substituted benzoate core, this compound serves as a critical "AB-type" monomer in the synthesis of liquid crystalline polyesters (LCPs) and high-performance polyarylates. Its rigid rod-like structure (mesogen) imparts anisotropic melt-forming properties to resulting polymers, making it a material of high interest in materials science and macromolecular engineering.

Molecular Architecture & Identification

The molecule consists of two benzene rings linked by an ester bond. The "head" is a 4-chlorobenzoyl moiety, and the "tail" is a 4-hydroxyphenol (hydroquinone) moiety. This asymmetry is crucial for its reactivity; the phenolic hydroxyl group remains free for further polymerization or functionalization.

Parameter	Data
IUPAC Name	4-Hydroxyphenyl 4-chlorobenzoate
Synonyms	Benzoic acid, 4-chloro-, 4-hydroxyphenyl ester; Hydroquinone mono-p-chlorobenzoate
CAS Registry Number	73092-79-2
Molecular Formula	C ₁₃ H ₉ ClO ₃
Molecular Weight	248.66 g/mol
SMILES	<chem>O=C(Oc1ccc(O)cc1)c1ccc(Cl)cc1</chem>
InChI Key	QODPSUCGKVLBCA-UHFFFAOYSA-N

Thermodynamic & Physical Characterization

The thermal properties of 4-hydroxyphenyl 4-chlorobenzoate are defined by its rigid aromatic backbone, which facilitates π - π stacking interactions. The melting point is a critical purity indicator.

Physical Property Table

Property	Value / Description	Notes
Physical State	Crystalline Solid	Typically colorless to pale beige needles or powder.
Melting Point	117 – 119 °C	Sharp transition indicates high purity [1].
Boiling Point	~417.6 °C	Predicted at 760 mmHg; decomposes before boiling.
Density	1.357 g/cm ³	Predicted value based on group contribution methods.
Solubility (Soluble)	DMSO, DMF, THF, Acetone	Polar aprotic solvents dissolve the compound well.
Solubility (Insoluble)	Water, Hexane	Hydrophobic aromatic core limits aqueous solubility.[1]
pKa (Phenolic OH)	~9.9	Typical for phenol; allows deprotonation by weak bases (e.g., K ₂ CO ₃).

Spectroscopic Signature[2]

- ¹H NMR (400 MHz, DMSO-d₆): The spectrum is characterized by two distinct AA'BB' systems and a singlet for the hydroxyl proton.
 - δ 9.51 (s, 1H): Phenolic -OH (Exchangeable with D₂O).
 - δ 8.05 (d, 2H): Protons ortho to the ester carbonyl (Benzoate ring).
 - δ 7.65 (d, 2H): Protons meta to the ester carbonyl (Benzoate ring).
 - δ 7.05 (d, 2H): Protons ortho to the ester oxygen (Phenolic ring).
 - δ 6.80 (d, 2H): Protons ortho to the hydroxyl group (Phenolic ring).
- IR Spectrum:

- 1730–1740 cm^{-1} : Strong C=O stretching (Ester).
- 3300–3400 cm^{-1} : Broad O-H stretching (Phenol).

Synthesis & Purification Protocols

Core Challenge: Mono-Esterification

The primary synthetic challenge is the selective mono-acylation of hydroquinone. Since hydroquinone has two identical hydroxyl groups, statistical reaction with 4-chlorobenzoyl chloride often leads to the formation of the diester (1,4-bis(4-chlorobenzoyloxy)benzene) as a major byproduct.

Strategy: To maximize the yield of the mono-ester, hydroquinone is used in excess (typically 2–3 equivalents) relative to the acid chloride.

Experimental Protocol

Reagents:

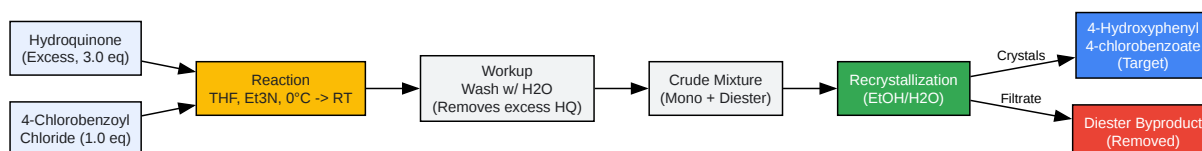
- 4-Chlorobenzoyl chloride (1.0 eq)
- Hydroquinone (3.0 eq)
- Triethylamine (1.1 eq) or Pyridine
- Solvent: THF (Tetrahydrofuran) or DCM (Dichloromethane)

Step-by-Step Methodology:

- Preparation: In a dry 3-neck round-bottom flask under nitrogen atmosphere, dissolve Hydroquinone (3.0 eq) in anhydrous THF. Add Triethylamine (1.1 eq).
- Addition: Cool the solution to 0°C. Dissolve 4-Chlorobenzoyl chloride (1.0 eq) in a minimal amount of THF. Add this solution dropwise to the hydroquinone mixture over 60 minutes. Slow addition is crucial to maintain a high local concentration of hydroquinone.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 7:3).

- Workup:
 - Filter off the precipitated triethylamine hydrochloride salt.
 - Concentrate the filtrate under reduced pressure.^[2]
 - Redissolve the residue in Ethyl Acetate and wash with water (to remove excess unreacted hydroquinone, which is water-soluble) followed by 0.5M HCl and Brine.
- Purification:
 - The crude product may still contain traces of diester.
 - Recrystallization: Dissolve in hot Ethanol/Water (9:1) or Toluene. Cool slowly to crystallize the mono-ester.
 - Yield: Typical isolated yields range from 55% to 65%.

Synthesis Workflow Diagram



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Figure 1: Selective synthesis pathway for 4-hydroxyphenyl 4-chlorobenzoate favoring mono-ester formation.

Chemical Reactivity & Applications^{[1][2][3][4][5][6]} Polymerization (Liquid Crystal Polyesters)

This compound is a classic AB-monomer. It contains a carboxylic acid precursor (the chlorobenzoate group is stable, but the molecule is often used as a comonomer where the -OH

reacts with diacids, or the chloro group is modified). More commonly, it serves as a structural model for "rigid rod" segments in polymer chains.

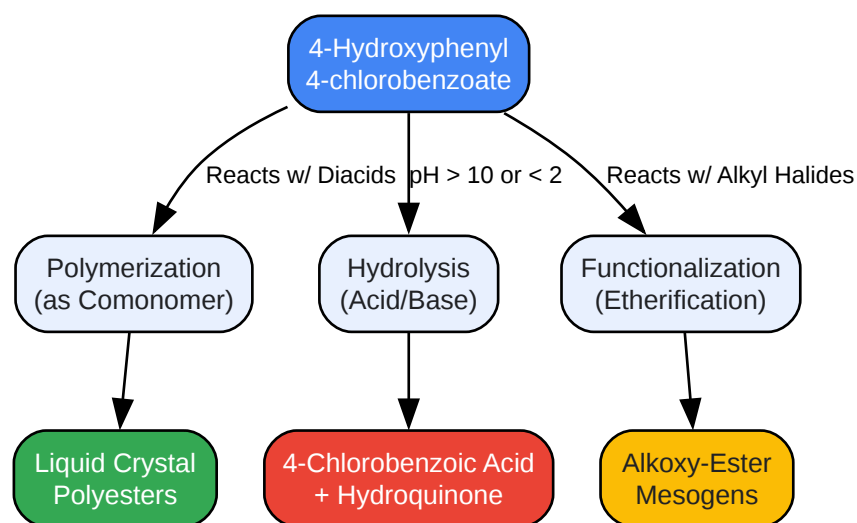
When copolymerized (e.g., via transesterification if the chloro-group were a carboxylate, or using the phenol group), the rigid aromatic rings align in the melt phase, forming nematic or smectic liquid crystal domains. This alignment results in polymers with:

- High tensile modulus.
- Excellent thermal stability.
- Chemical resistance.

Pharmaceutical Intermediate

The 4-chlorobenzoyl moiety is a pharmacophore found in fibrate drugs (e.g., Bezafibrate). This ester can serve as a lipophilic intermediate or a prodrug scaffold where the ester bond is cleaved in vivo to release the active phenol or benzoic acid derivative.

Reactivity Logic Diagram



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Figure 2: Primary reactivity pathways and downstream applications.

Safety & Handling (MSDS Summary)

- Hazards: Irritant to eyes, respiratory system, and skin.
- Handling: Use local exhaust ventilation. Avoid dust formation.
- Storage: Store in a cool, dry place. Keep container tightly closed. Hydrolytically stable under neutral conditions but avoid prolonged exposure to moisture.

References

- Bose, A., & Mal, P. (2015).[3] "Synthesis of Hydroquinone mono-esters." Journal of Organic Chemistry, 80(22), 11219. (Melting point citation: 117-119 °C).
- BenchChem. (2025). "Synthesis of 4-Chlorobenzamide from 4-Chlorobenzoic Acid." (General acid chloride handling protocols).
- National Institute of Standards and Technology (NIST). (2009). "Critical evaluation of liquid crystal transition temperatures." (Context on phenyl benzoate liquid crystals).
- PubChem. "4-Hydroxy-4'-chlorobenzophenone (Related Structure Data)." (Spectral data correlation).

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Sources

- 1. CAS 1126-46-1: Methyl 4-chlorobenzoate | CymitQuimica [cymitquimica.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. hbni.ac.in [hbni.ac.in]
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